

Personal protective equipment for handling MSN-50

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Essential Safety and Handling Guide for MSN-50

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **MSN-50** (CAS 1592908-75-2), a potent Bax and Bak oligomerization inhibitor. The following procedural guidance is based on the precautionary principle for handling novel or potent research compounds, ensuring a high level of safety in the absence of comprehensive hazard data.

Chemical and Physical Properties

MSN-50 is a small molecule inhibitor used in research to prevent genotoxic cell death and promote neuroprotection by inhibiting the oligomerization of Bax and Bak proteins.[1] Due to its potent biological activity, it must be handled with care in a laboratory setting.



Property	Value	Source
CAS Number	1592908-75-2	[1]
Molecular Formula	C36H38BrN3O6	[2]
Molecular Weight	688.61 g/mol	[2]
Storage	Store at 2-8°C under inert gas. [2]	
Hazard Classification	Acute toxicity, Oral (GHS Classification in accordance with 29 CFR 1910)	[3]

Personal Protective Equipment (PPE)

Given the potent nature of **MSN-50** and its classification, a comprehensive PPE ensemble is mandatory to minimize exposure.

Minimum PPE Requirements:

- Gloves: Double-gloving with nitrile gloves is recommended.[4]
- Eye Protection: Safety glasses with side shields are the minimum requirement.[4]
- Lab Coat: A fully-buttoned laboratory coat is essential.[4]

Enhanced PPE for High-Risk Procedures:

For procedures involving weighing of powders, preparation of solutions, or any activity with a risk of aerosolization or splashing, the following enhanced PPE is required:



Procedure	Required PPE
Weighing of Powders	- Double nitrile gloves- Chemical splash goggles- Face shield- Disposable gown with tight-fitting cuffs- NIOSH-approved respirator (e.g., N95 for powders)
Preparation of Solutions	- Double nitrile gloves- Chemical splash goggles- Face shield- Chemical-resistant apron or gown
Conducting Reactions	- Double nitrile gloves (select based on all reactants)- Chemical splash goggles- Work within a certified chemical fume hood or glove box
Waste Disposal	- Double nitrile gloves- Chemical splash goggles- Laboratory coat

Experimental Protocols and Handling Procedures

A designated area, preferably within a chemical fume hood or a glove box, should be established for handling MSN-50.[4]

Preparation and Weighing:

- Designate Area: Cordon off a specific area for handling the compound. Ensure a spill kit is readily accessible.
- Ventilation: Perform all manipulations of solid MSN-50 that could generate dust within a
 ventilated enclosure, such as a powder-containment hood or a glove box.[4]
- Minimize Dust: Use wet-handling techniques, such as dampening the powder with a suitable solvent, to minimize dust generation.[4]
- Quantities: Use the smallest amount of the compound necessary for the experiment to minimize waste and potential exposure.[4]



Solution Preparation:

- Solvent Addition: Add the compound to the solvent slowly and carefully to prevent splashing.
 [4]
- Containment: All solution preparations should be conducted in a certified chemical fume hood.[4]

Decontamination:

 Following each procedure, thoroughly decontaminate all surfaces and equipment with an appropriate solvent or cleaning agent.[4]

Disposal Plan

All waste containing **MSN-50** must be treated as hazardous waste. Under no circumstances should it be disposed of down the drain or in regular trash.[5][6]

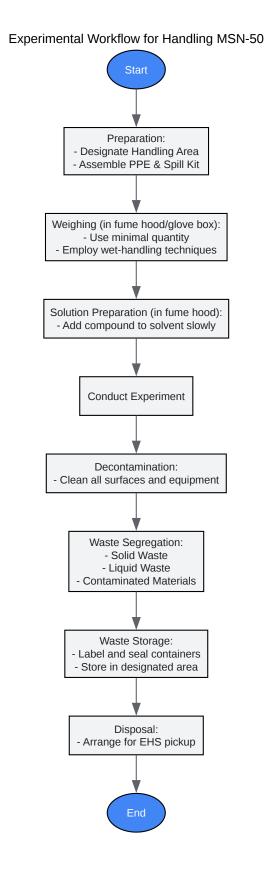
- · Waste Collection:
 - Solid Waste: Collect unused or expired solid MSN-50 in a dedicated, sealed, and clearly labeled hazardous waste container.[6]
 - Liquid Waste: Solutions containing MSN-50 should be collected in a designated, leakproof container for hazardous liquid waste.[6]
 - Contaminated Materials: All disposable items that have come into contact with MSN-50
 (e.g., pipette tips, gloves, weighing paper) must be disposed of in a designated hazardous waste container.[6]
- Labeling:
 - Label all hazardous waste containers with the full chemical name ("MSN-50"), hazard symbols, quantity, and date of generation.[5]
- Storage:



- Store sealed waste containers in a designated and secure satellite accumulation area within the laboratory, away from incompatible materials.[5]
- Pickup and Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the collection and disposal of the hazardous waste in accordance with all local, state, and federal regulations.[5][6]

Visualized Workflows and Pathways Experimental Workflow for Handling MSN-50





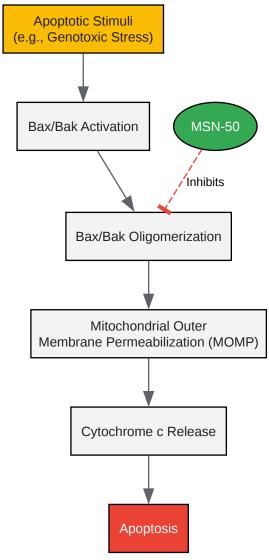
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Caption: A step-by-step workflow for the safe handling of MSN-50 in a laboratory setting.



Conceptual Signaling Pathway of MSN-50 Action

Conceptual Signaling Pathway of MSN-50 Action



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References



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- 1. medchemexpress.com [medchemexpress.com]
- 2. MSN-50 [myskinrecipes.com]
- 3. MSN-50|1592908-75-2|MSDS [dcchemicals.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
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